

An In-depth Technical Guide to 3-(Cyclohexylamino)propanenitrile (CAS 702-03-4)

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Compound of Interest

Compound Name: 3-(Cyclohexylamino)propanenitrile

Cat. No.: B1582428

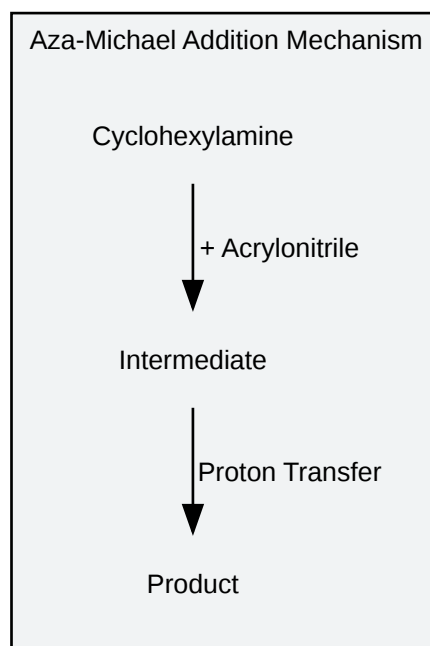
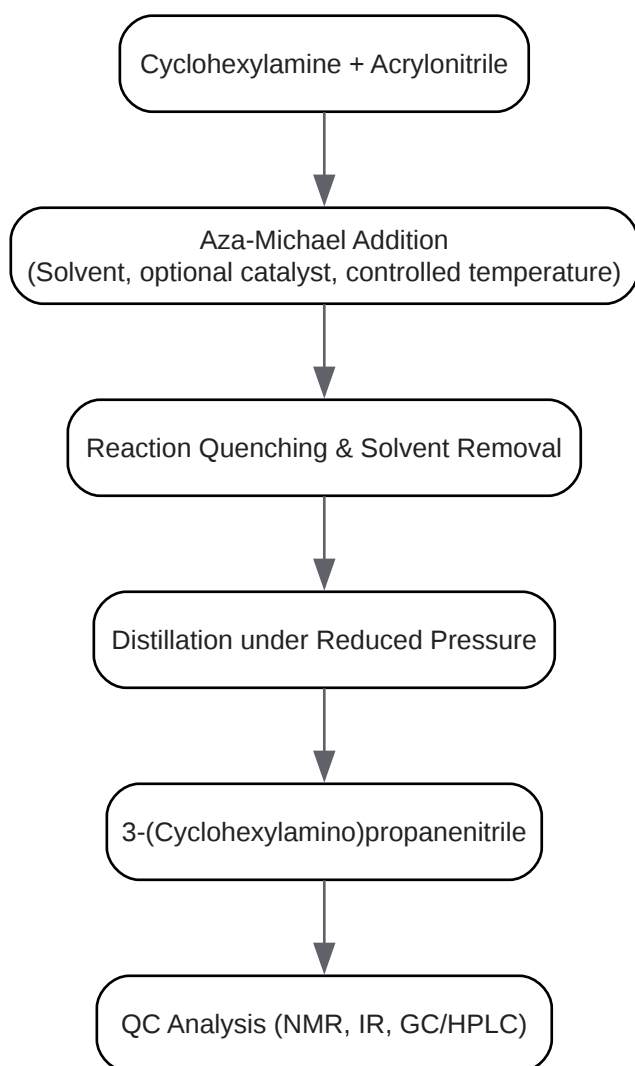
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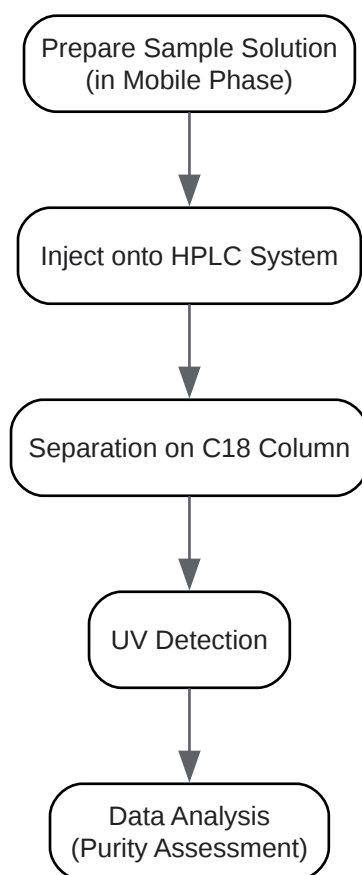
For Researchers, Scientists, and Drug Development Professionals

Introduction and Overview

3-(Cyclohexylamino)propanenitrile, registered under CAS number 702-03-4, is a bifunctional organic molecule featuring a secondary amine and a nitrile group.^{[1][2][3]} Its structure, combining a bulky, lipophilic cyclohexyl moiety with a reactive propionitrile chain, makes it a versatile intermediate in organic synthesis. While direct applications in drug development are not extensively documented, its constituent functional groups are prevalent in a wide array of pharmacologically active compounds. The secondary amine can act as a nucleophile or a base, and the nitrile group can be hydrolyzed to a carboxylic acid, reduced to a primary amine, or used in the formation of various heterocyclic systems. This guide provides a comprehensive overview of its synthesis, characterization, safety, and potential utility in research and development.

Molecular Structure:





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References

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